Synthesis and Preparation of 5-Chloro-2-methylbenzenesulfonyl Chloride

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Compound of Interest	
Compound Name:	*5-Chloro-2-methylbenzenesulfonyl chloride*
CAS No.:	*34981-38-9*
Cat. No.:	*B1584862*

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Executive Summary

5-Chloro-2-methylbenzenesulfonyl chloride (CAS: 2719-40-6) is a critical electrophilic building block in medicinal chemistry and agrochemical development. It serves as the sulfonylating agent for the synthesis of bioactive sulfonamides, particularly in the development of diuretics, carbonic anhydrase inhibitors, and specific 5-HT receptor antagonists.

This guide details two distinct synthetic pathways:

- Direct Chlorosulfonation: The preferred industrial route due to atom economy and scalability.
- Meerwein Sulfochlorination: A precision laboratory route utilizing diazonium chemistry for cases where regiospecificity is paramount or starting materials differ.

Chemical Profile & Retrosynthetic Analysis

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Physicochemical Properties

Property	Data
CAS Number	2719-40-6
Molecular Formula	
Molecular Weight	225.09 g/mol
Appearance	White to off-white low-melting solid or clear liquid
Melting Point	
Boiling Point	(at 16 Torr)
Density	g/cm³
Solubility	Soluble in DCM, EtOAc, Toluene; Hydrolyzes in water

Retrosynthetic Logic

The target molecule features a sulfonyl chloride group at position 1, a methyl group at position 2, and a chlorine atom at position 5.[1][2]

- Precursor Selection: The 1,2,5-substitution pattern suggests 4-chlorotoluene (p-chlorotoluene) as the ideal starting material.
- Regiochemistry: In 4-chlorotoluene, the methyl group is an ortho/para director, while the chlorine is an ortho/para director but deactivating.
  - Para to Methyl: Blocked by Chlorine.
  - Ortho to Chlorine: Deactivated by the inductive effect of Cl and steric hindrance.
  - Ortho to Methyl: Activated by the methyl group.

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- Conclusion: Electrophilic aromatic substitution (chlorosulfonation) will occur predominantly ortho to the methyl group, yielding the desired 5-chloro-2-methyl isomer.

Primary Protocol: Direct Chlorosulfonation

Scale: Pilot (100 g basis) | Yield Target: 85-92%

Reaction Scheme

The reaction utilizes chlorosulfonic acid (

) as both the reagent and solvent. The mechanism involves the initial formation of the sulfonic acid followed by conversion to the sulfonyl chloride by excess

.

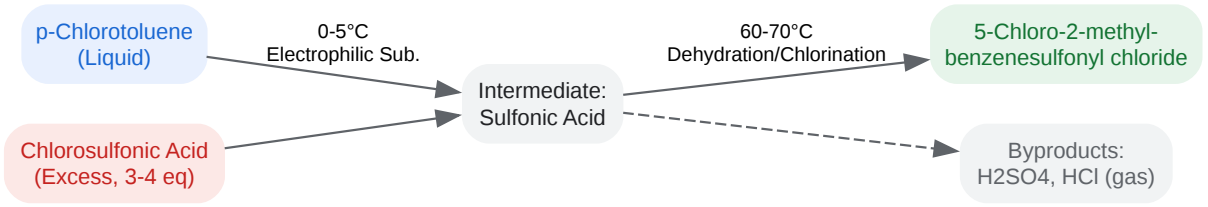

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Figure 1: Reaction pathway for the chlorosulfonation of p-chlorotoluene.

Step-by-Step Methodology

Reagents:

- 4-Chlorotoluene (126.6 g, 1.0 mol)
- Chlorosulfonic acid (350 g, ~3.0 mol) [Handle with Extreme Care]
- Dichloromethane (DCM) for extraction
- Sodium sulfate (

) for drying[1]

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Procedure:

- Setup: Equip a 1L three-necked round-bottom flask with a mechanical stirrer, a pressure-equalizing addition funnel, and a gas outlet connected to an acid scrubber (NaOH trap) to neutralize evolved HCl.
- Charging: Charge the chlorosulfonic acid (350 g) into the flask. Cool the system to 0–5°C using an ice-salt bath.
- Addition: Add 4-chlorotoluene (126.6 g) dropwise over 60–90 minutes.
  - Critical Control Point: Maintain internal temperature below 10°C. Rapid addition causes local overheating, leading to sulfone formation (dimerization).
- Reaction: Once addition is complete, remove the ice bath. Allow the mixture to warm to room temperature, then heat slowly to 60–70°C for 2–3 hours.
  - Endpoint: Monitor gas evolution. The reaction is complete when HCl evolution ceases.
- Quenching: Cool the reaction mass to room temperature. Pour the oily mixture slowly onto 1 kg of crushed ice with vigorous stirring.
  - Safety: This is highly exothermic.[3] Add the reaction mass to the ice, NOT ice to the acid.
- Workup:
  - The product will separate as an oil or low-melting solid.
  - Extract the aqueous slurry with DCM (

    mL).
  - Wash the combined organic layers with cold water (

    mL) and cold 5%

    solution (to remove residual acid).
  - Dry over anhydrous

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, filter, and concentrate under reduced pressure.

- Purification:
  - If the product is solid, recrystallize from Hexane/Ethyl Acetate (9:1).
  - If liquid (supercooled), high-vacuum distillation can be performed (bp ~154°C @ 16 Torr), though thermal instability requires care.

Alternative Protocol: Meerwein Sulfochlorination

Scale: Lab (10 g basis) | Purity Focus: >98% Isomeric Purity

This route is preferred when the starting material is 5-chloro-2-methylaniline (Fast Red KB Base), avoiding isomer separation issues entirely.

Reaction Workflow

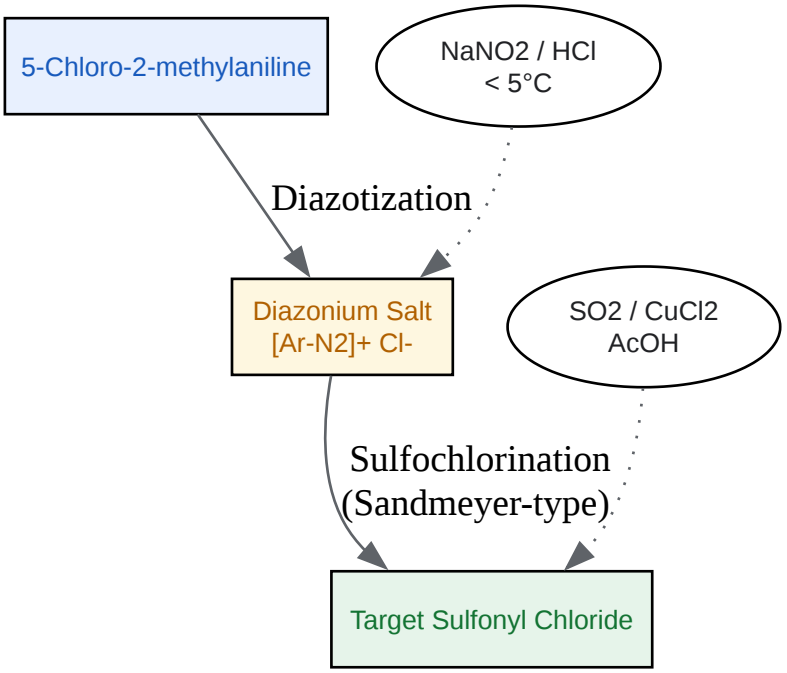

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Figure 2: Meerwein sulfochlorination pathway ensuring regiospecificity.

Protocol

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- Diazotization: Dissolve 5-chloro-2-methylaniline (14.2 g, 0.1 mol) in conc. HCl (30 mL) and water (30 mL). Cool to -5°C. Add

  (7.0 g) in water dropwise.
- Sulfochlorination: In a separate vessel, saturate glacial acetic acid (50 mL) with

  gas. Add

  (2 g) as catalyst.
- Coupling: Pour the cold diazonium solution into the

  mixture.
- Reaction: The mixture will foam (N2 release). Stir until gas evolution stops.
- Isolation: Pour into ice water. Filter the precipitate.[4][3][5][6]

Quality Control & Characterization

Technique	Expected Signal/Result
1H NMR (400 MHz, CDCl3)	2.70 (s, 3H,), 7.35 (d, 1H,), 7.55 (dd, 1H,), 8.05 (d, 1H, ortho to).[6]
HPLC Purity	>97% (Area %). Impurities: Sulfonic acid (hydrolysis), Sulfone (dimer).
Melting Point	24–26°C. Sharp range indicates high purity.

Safety & Handling (E-E-A-T)

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- Corrosivity: Chlorosulfonic acid reacts violently with water. All glassware must be oven-dried.
- Respiratory Hazard: Both the reagents and the product release HCl. Work exclusively in a fume hood.
- Storage: The product is moisture-sensitive. Store under inert gas (Argon/Nitrogen) in a refrigerator (

).

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